

Spectroscopic Characterization of Nonane-2,5-diol: A Technical Guide

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Compound of Interest

Compound Name: *Nonane-2,5-diol*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **Nonane-2,5-diol**, a molecule of interest in various chemical and pharmaceutical research domains. Due to the limited availability of experimental spectra in public databases, this guide leverages predicted data and established spectroscopic principles to offer a comprehensive analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. This information is crucial for the structural elucidation, identification, and quality control of **Nonane-2,5-diol** in research and development settings.

Predicted Spectroscopic Data

The following tables summarize the predicted and expected spectroscopic data for **Nonane-2,5-diol**. These values are derived from computational models and knowledge of characteristic functional group frequencies.

Table 1: Predicted ^1H NMR Spectral Data for Nonane-2,5-diol

Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration
H1, H9 (CH ₃)	0.9 - 1.0	Triplet	6H
H3, H4, H6, H7, H8 (CH ₂)	1.2 - 1.6	Multiplet	10H
H2, H5 (CH-OH)	3.5 - 3.8	Multiplet	2H
OH	Variable	Singlet (broad)	2H

Note: Predicted chemical shifts are estimates and may vary based on solvent and experimental conditions.

Table 2: Predicted ¹³C NMR Spectral Data for Nonane-2,5-diol

Carbon Atom	Predicted Chemical Shift (ppm)
C1, C9	~14
C3, C4, C6, C7, C8	22 - 40
C2, C5	65 - 75

Note: These are approximate chemical shifts. The exact values can be influenced by the solvent and temperature.

Table 3: Expected Key IR Absorption Bands for Nonane-2,5-diol

Functional Group	Wavenumber (cm ⁻¹)	Intensity
O-H Stretch (Alcohol)	3200 - 3600	Strong, Broad
C-H Stretch (Alkyl)	2850 - 3000	Strong
C-O Stretch (Alcohol)	1050 - 1150	Strong

Table 4: Expected Mass Spectrometry Data for Nonane-2,5-diol

Ion Type	Expected m/z	Notes
[M] ⁺	160.15	Molecular Ion (Low abundance in EI)
[M-H ₂ O] ⁺	142.14	Loss of one water molecule
[M-2H ₂ O] ⁺	124.13	Loss of two water molecules
Alkyl Fragments	Various	Characteristic fragmentation of the nonane chain

Experimental Protocols

While specific experimental data for **Nonane-2,5-diol** is not readily available, the following are general protocols for obtaining NMR, IR, and MS spectra for diols.

NMR Spectroscopy

A general procedure for acquiring NMR spectra of a diol involves dissolving 5-25 mg of the sample in approximately 0.6-0.7 mL of a deuterated solvent, such as chloroform-d (CDCl₃), methanol-d₄ (CD₃OD), or dimethyl sulfoxide-d₆ (DMSO-d₆).^[1] The solution is then transferred to an NMR tube. A standard 1D proton NMR spectrum is typically acquired first. For more detailed structural information, 2D NMR experiments like COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) can be performed to establish proton-proton and proton-carbon correlations, respectively. For ¹³C NMR, a larger sample quantity or a longer acquisition time may be necessary to achieve a good signal-to-noise ratio.

Infrared (IR) Spectroscopy

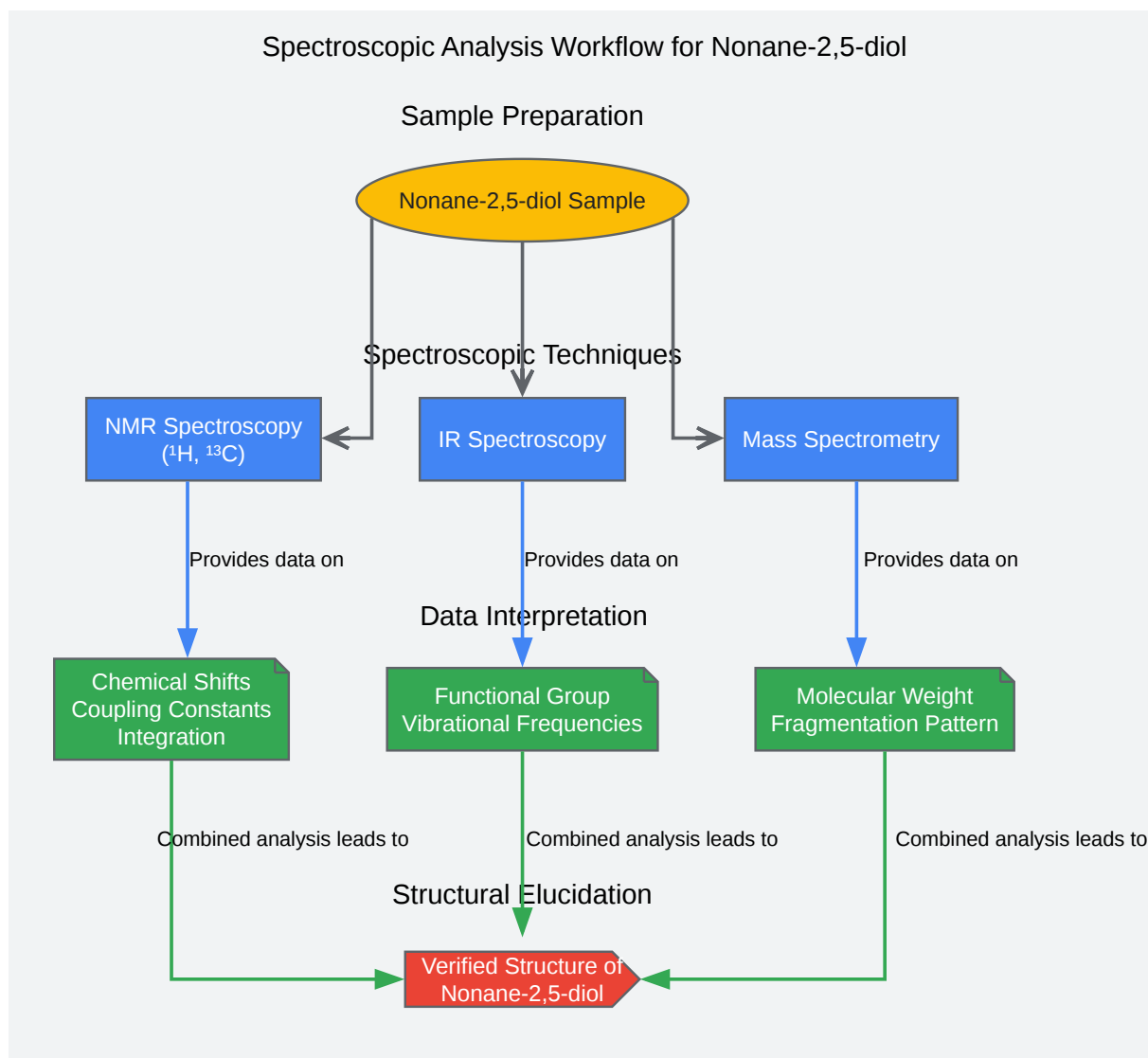
For liquid samples like **Nonane-2,5-diol**, a thin-film method is commonly used. A drop of the neat liquid is placed between two salt plates (e.g., NaCl or KBr) to create a thin capillary film. The plates are then mounted in the spectrometer for analysis. Alternatively, the diol can be dissolved in a suitable solvent (e.g., CCl₄) and the spectrum recorded in a solution cell. Attenuated Total Reflectance (ATR) is another common technique where a drop of the liquid is placed directly onto the ATR crystal.

Mass Spectrometry

Mass spectra of diols can be obtained using various ionization techniques. Electron Ionization (EI) is a common method that provides detailed fragmentation patterns useful for structural elucidation. However, the molecular ion peak may be weak or absent. Softer ionization techniques such as Chemical Ionization (CI) or Electrospray Ionization (ESI) can be used to enhance the observation of the molecular ion or a protonated molecule ($[M+H]^+$).^[2] For analysis, the sample is typically introduced into the mass spectrometer via direct infusion or after separation by Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the spectroscopic characterization of a chemical compound like **Nonane-2,5-diol**.



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Caption: Workflow of Spectroscopic Analysis.

This guide provides a foundational understanding of the spectroscopic properties of **Nonane-2,5-diol**. For definitive structural confirmation, it is recommended to acquire experimental data and perform a comprehensive analysis, including 2D NMR experiments.

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- To cite this document: BenchChem. [Spectroscopic Characterization of Nonane-2,5-diol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15470269#spectroscopic-data-of-nonane-2-5-diol-nmr-ir-ms]

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